

Proper Disposal of C646: A Comprehensive Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	C646	
Cat. No.:	B1668185	Get Quote

For researchers, scientists, and drug development professionals utilizing the histone acetyltransferase (HAT) inhibitor **C646**, adherence to proper disposal protocols is paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step logistical and safety information for the correct management and disposal of **C646** waste.

C646 (CAS 328968-36-1) is a potent laboratory chemical that requires careful handling throughout its lifecycle, including disposal. Safety Data Sheets (SDS) for **C646** consistently identify it as a hazardous substance with multiple risk factors.

Summary of C646 Chemical and Hazard Data

For guick reference, the key identifiers and hazard information for **C646** are summarized below.



Property	Value
CAS Number	328968-36-1
Molecular Formula	C24H19N3O6
Molecular Weight	445.42 g/mol
Primary Hazards	- Harmful if swallowed (Acute oral toxicity)[1]- Causes skin irritation[1]- Causes serious eye irritation[1]- May cause respiratory irritation[1]- Very toxic to aquatic life with long-lasting effects[2]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents[3]
Decomposition	Under fire conditions, may decompose and emit toxic fumes[3]

Experimental Protocols Referenced

The disposal procedures outlined below are based on established best practices for managing hazardous laboratory chemical waste and information derived from Safety Data Sheets for **C646**. These are general guidelines and must be adapted to comply with all applicable local, state, and federal regulations.

Procedural Guide: Step-by-Step Disposal of C646 Waste

This section details the necessary procedures for safely handling and disposing of **C646** waste, from the point of generation to final removal from the laboratory.

Step 1: Immediate Waste Segregation and Collection

Proper disposal begins at the point of waste generation. All materials contaminated with **C646** must be treated as hazardous waste.

Identify Waste Streams: Categorize C646 waste into the following streams:



- Solid Waste: Contaminated personal protective equipment (PPE) such as gloves and lab coats, plasticware (e.g., pipette tips, tubes), and absorbent materials (e.g., vermiculite, sand) used for spill cleanup.
- Liquid Waste: Unused or expired C646 solutions, and solvent rinsates from cleaning contaminated glassware. Note the solvent used (e.g., DMSO, ethanol).
- Sharps Waste: Contaminated needles, syringes, or glass slides.
- Empty Containers: Original C646 containers.
- Use Designated Waste Containers:
 - Collect solid and liquid waste in separate, dedicated, and clearly labeled hazardous waste containers.
 - Containers must be made of a material compatible with the waste (e.g., polyethylene for many solvents).
 - Ensure containers have secure, leak-proof lids and are kept closed except when adding waste.
 - Place contaminated sharps directly into a designated, puncture-resistant sharps container.

Step 2: Waste Labeling and Storage

Accurate labeling and safe storage are critical for regulatory compliance and preventing accidental exposure or incompatible mixing.

- Labeling:
 - Affix a hazardous waste label to each container as soon as the first piece of waste is added.
 - The label must include:
 - The words "Hazardous Waste."



- The full chemical name: "C646" and the full names of any solvents or other chemicals in the mixture.
- The approximate concentration or percentage of each component.
- The specific hazard warnings (e.g., "Toxic," "Irritant," "Environmental Hazard").
- The date the waste was first added to the container.
- Storage:
 - Store C646 waste in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - The SAA must be under the control of laboratory personnel and near the point of generation.
 - Crucially, segregate C646 waste from incompatible materials. Do not store C646 waste containers alongside strong acids, bases, or strong oxidizing/reducing agents to prevent dangerous chemical reactions.[3]
 - Utilize secondary containment (e.g., a chemical-resistant tray) to capture any potential leaks or spills.

Step 3: Disposal of Empty Containers

The original **C646** container, even when "empty," must be disposed of as hazardous waste unless properly decontaminated.

- Triple Rinsing: To decontaminate an empty container, triple rinse it with a suitable solvent (one that can dissolve **C646**, such as DMSO or ethanol).
- Collect Rinsate: The solvent rinsate from this process is now considered hazardous liquid waste and must be collected in the appropriate liquid waste container.
- Deface Label: After triple rinsing and air-drying, completely deface or remove the original manufacturer's label.



 Final Disposal: The decontaminated container can now typically be disposed of in the regular laboratory glass or solid waste stream, in accordance with institutional policy.

Step 4: Arranging for Final Disposal


C646 waste must not be disposed of down the drain or in the regular trash.[2] Final disposal must be handled by trained professionals.

- Contact Environmental Health & Safety (EHS): When waste containers are full or have been in storage for the maximum allowable time per institutional guidelines, contact your institution's EHS department to schedule a waste pickup.
- Provide Documentation: Have all necessary documentation, including the contents of the waste containers, ready for the EHS personnel.
- Final Disposal Method: The primary recommended method for the final disposal of C646 is incineration.[4] This should be performed in a licensed hazardous waste incinerator equipped with an afterburner and scrubber to handle potentially toxic fumes emitted during decomposition.[3][4]

Mandatory Visualizations

To aid in understanding the procedural flow, the following diagrams illustrate the key decision-making and operational pathways for **C646** disposal.






Click to download full resolution via product page

Caption: Workflow for proper C646 hazardous waste disposal.





Click to download full resolution via product page

Caption: Decision pathway for disposing of empty **C646** containers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Development of C646-Based Proteolysis Targeting Chimeras Degraders of the Lysine Acetyltransferases CBP and p300 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. apexbt.com [apexbt.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Proper Disposal of C646: A Comprehensive Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668185#c646-proper-disposal-procedures]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com